

# physical state and appearance of Cholesteryl palmitate-d31

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## Compound of Interest

Compound Name: Cholesteryl palmitate-d31

Cat. No.: B15557434

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## An In-depth Technical Guide on the Physical State and Appearance of **Cholesteryl Palmitate-d31**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Cholesteryl palmitate-d31**, with a focus on its physical state and appearance. Methodologies for the determination of these properties are also detailed to support researchers in their laboratory work.

## Physical and Chemical Properties

**Cholesteryl palmitate-d31** is the deuterium-labeled form of Cholesteryl palmitate.[1] The introduction of deuterium atoms does not significantly alter the physical appearance of the molecule. Therefore, the physical characteristics of Cholesteryl palmitate can be largely attributed to its deuterated analog.

### 1.1. Physical State and Appearance

At room temperature, **Cholesteryl palmitate-d31** is a solid.[2] Its appearance is consistently described as a white to off-white solid, often in powder form.[3][4][5]

### 1.2. Quantitative Data Summary

The following tables summarize the key quantitative data for **Cholesteryl palmitate-d31** and its non-deuterated form.

Property	Value	Reference
Physical State	Solid	[2]
Appearance	White to off-white powder	[3][4][5]
Molecular Formula	C <sub>43</sub> H <sub>45</sub> D <sub>31</sub> O <sub>2</sub>	[2]
Molecular Weight	656.25 g/mol	[2]
Purity	>98%	[2]
Storage Temperature	Freezer, -20°C	[2][4]

Table 1: Physical and Chemical Properties of **Cholesteryl palmitate-d31**

Property	Value	Reference
Melting Point	74-77 °C	[4][6][7]
Solubility in Water	Insoluble	[3]
Solubility in Organic Solvents	Soluble in chloroform and ethanol	[3]

Table 2: Physical Properties of Cholesteryl palmitate (non-deuterated)

## Experimental Protocols

This section details the methodologies for determining the key physical properties of **Cholesteryl palmitate-d31**.

### 2.1. Determination of Physical State and Appearance

The physical state and appearance are determined through visual inspection under standard laboratory conditions.

- Objective: To qualitatively describe the physical form and color of the substance at ambient temperature.
- Procedure:
  - Place a small, representative sample of the substance on a clean, dry watch glass or in a clear sample vial.
  - Observe the sample against a white background under adequate lighting.
  - Record the physical state (e.g., solid, crystalline, amorphous powder).
  - Record the color and any other notable visual characteristics (e.g., opaque, translucent).

## 2.2. Melting Point Determination

The melting point is a critical indicator of purity for crystalline solids.

- Objective: To determine the temperature range over which the solid melts.
- Apparatus: Melting point apparatus, capillary tubes.
- Procedure:
  - Finely powder a small amount of the dry sample.
  - Pack the powdered sample into a capillary tube to a height of 2-3 mm.
  - Place the capillary tube in the heating block of the melting point apparatus.
  - Heat the block at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
  - Record the temperature at which the first drop of liquid appears (the onset of melting).
  - Record the temperature at which the entire sample has completely melted.
  - The two temperatures constitute the melting point range. For a pure substance, this range is typically narrow (0.5-2 °C).

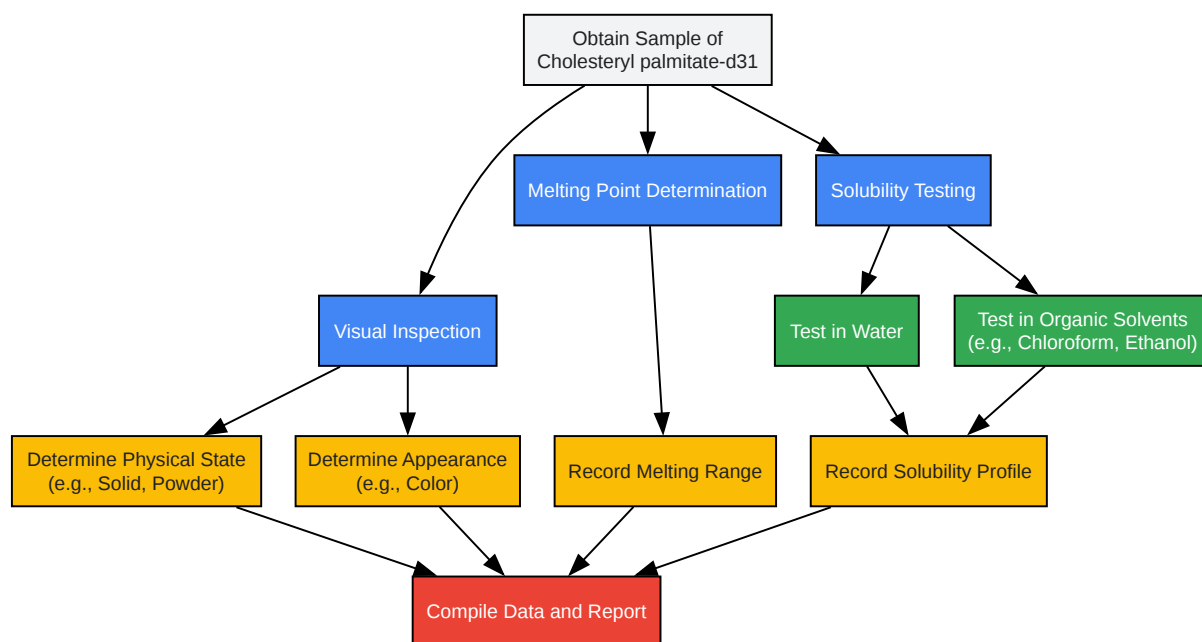
### 2.3. Solubility Testing

This protocol determines the solubility of the compound in various solvents.

- Objective: To assess the solubility of the compound in aqueous and organic solvents.
- Procedure:
  - Place approximately 10-20 mg of the solid sample into a small test tube.
  - Add 1 mL of the desired solvent (e.g., water, ethanol, chloroform) to the test tube.
  - Agitate the mixture vigorously for 1-2 minutes.
  - Observe if the solid dissolves completely, partially, or not at all.
  - Record the substance as soluble, partially soluble, or insoluble in the specific solvent.

## Workflow for Physical Characterization

The following diagram illustrates a logical workflow for the physical characterization of a solid chemical compound like **Cholesteryl palmitate-d31**.



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Caption: Workflow for the physical characterization of a solid compound.

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